

An In-depth Technical Guide to the Structure and Stereochemistry of Solketal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solketal

Cat. No.: B138546

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Solketal, systematically known as (2,2-dimethyl-1,3-dioxolan-4-yl)methanol, is a versatile chiral building block and a green solvent of significant interest in the chemical and pharmaceutical industries.[1][2] As a protected form of glycerol, it offers a strategic advantage in organic synthesis, particularly in the preparation of glycerides and other complex molecules.[3][4] This guide provides a comprehensive overview of the structure, stereochemistry, and key experimental methodologies related to **Solketal**, tailored for a technical audience.

Structure and Chemical Identity

Solketal is a cyclic ketal formed from the reaction of glycerol and acetone.[2] The structure features a 1,3-dioxolane ring with a hydroxymethyl substituent at the 4-position and two methyl groups at the 2-position.[1]

- IUPAC Name: (2,2-dimethyl-1,3-dioxolan-4-yl)methanol[1]
- Molecular Formula: C₆H₁₂O₃[1]
- CAS Number:
 - Racemic mixture: 100-79-8[4]

- (R)-enantiomer: 14347-78-5[4]
- (S)-enantiomer: 22323-82-6[4]
- Synonyms: Isopropylidene glycerol, Glycerol acetone[1]

Stereochemistry

The crucial stereochemical feature of **Solketal** is the presence of a single chiral center at the C4 position of the dioxolane ring.[3] This gives rise to two enantiomers: (R)-**Solketal** and (S)-**Solketal**. Commercially available **Solketal** is often a racemic mixture of these two enantiomers.[2] The stereochemistry of the starting glycerol molecule dictates the configuration of the resulting **Solketal**. The selective synthesis of either the (R) or (S) enantiomer is of paramount importance for the synthesis of stereospecific pharmaceuticals and other chiral molecules.[5]

Quantitative Data Summary

The physical and chemical properties of racemic **Solketal** are summarized in the table below.

Property	Value	Reference(s)
Molecular Weight	132.16 g/mol	[1]
Appearance	Clear, colorless liquid	[3]
Density	1.063 g/mL at 25 °C	
Boiling Point	188-189 °C	[1]
Melting Point	-26 °C	[6]
Flash Point	80 °C	[6]
Solubility in Water	Miscible	[1]
Refractive Index (n ²⁰ /D)	~1.434	

Experimental Protocols

Synthesis of Racemic Solketal

The most common method for synthesizing racemic **Solketal** is the acid-catalyzed ketalization of glycerol with acetone.^[3]

Materials:

- Glycerol
- Acetone (in excess)
- Acid catalyst (e.g., p-toluenesulfonic acid, Amberlyst-15 resin)^[7]
- Drying agent (e.g., anhydrous sodium sulfate)
- Organic solvent for extraction (e.g., diethyl ether)
- Saturated sodium bicarbonate solution
- Brine

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine glycerol and a molar excess of acetone (typically a 1:6 to 1:10 molar ratio of glycerol to acetone).^[7]
- Add a catalytic amount of an acid catalyst (e.g., 1-5 mol% of p-toluenesulfonic acid).
- Heat the reaction mixture to reflux (approximately 60 °C) and maintain for a period of 30 minutes to several hours, monitoring the reaction progress by TLC or GC.^[7]
- After completion, cool the reaction mixture to room temperature.
- Neutralize the acid catalyst by washing with a saturated sodium bicarbonate solution.
- Extract the product with an organic solvent such as diethyl ether.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and filter.

- Remove the solvent under reduced pressure using a rotary evaporator to yield crude **Solketal**.
- Purify the product by vacuum distillation.

Stereochemical Analysis

The determination of the enantiomeric excess (e.e.) of a **Solketal** sample is critical for applications requiring a specific enantiomer. The two primary methods for this analysis are polarimetry and chiral High-Performance Liquid Chromatography (HPLC).

Principle: Enantiomers rotate plane-polarized light to an equal but opposite degree. A polarimeter measures this angle of rotation.[\[8\]](#)

Procedure:

- Prepare a solution of the **Solketal** sample of known concentration in a suitable solvent (e.g., chloroform).
- Calibrate the polarimeter with the pure solvent.
- Fill the polarimeter cell with the sample solution and measure the observed rotation (α).
- Calculate the specific rotation $[\alpha]$ using the formula: $[\alpha] = \alpha / (l \times c)$ where 'l' is the path length of the cell in decimeters and 'c' is the concentration in g/mL.[\[9\]](#)
- The enantiomeric excess can be calculated by comparing the specific rotation of the sample to the specific rotation of the pure enantiomer.

Principle: Chiral HPLC utilizes a stationary phase that is itself chiral, allowing for the differential interaction and separation of the two enantiomers.[\[10\]](#)

Procedure:

- Dissolve the **Solketal** sample in the mobile phase.
- Inject the sample onto a chiral HPLC column (e.g., a cyclodextrin-based column).

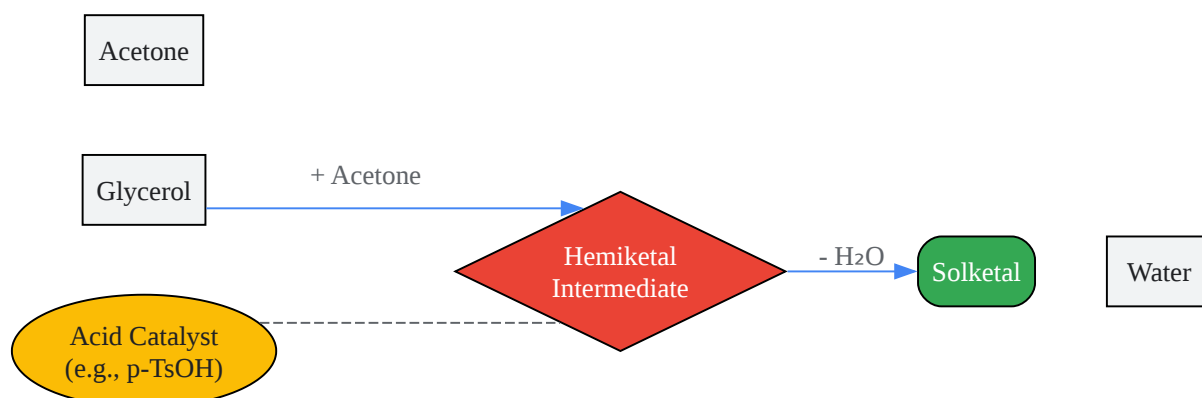
- Elute the sample with an appropriate mobile phase (e.g., a mixture of hexane and isopropanol).
- Detect the separated enantiomers using a suitable detector (e.g., a UV detector).
- The enantiomeric excess is determined by integrating the peak areas of the two enantiomers in the resulting chromatogram.

Spectroscopic Characterization

Spectroscopic methods are essential for confirming the structure of **Solketal**.

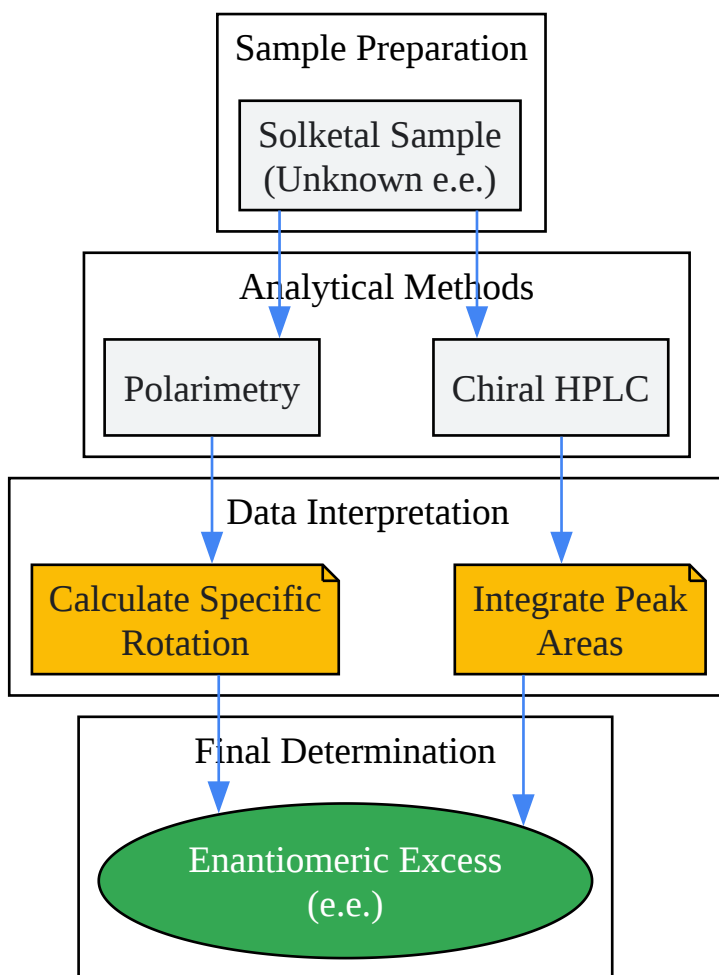
- ^1H NMR (CDCl_3 , 500 MHz): δ (ppm) 4.25-4.35 (m, 1H, -CH-), 4.10-4.20 (dd, 1H, -CH₂-O-), 3.70-3.80 (dd, 1H, -CH₂-O-), 3.55-3.65 (m, 2H, -CH₂OH), 2.20 (t, 1H, -OH), 1.42 (s, 3H, -CH₃), 1.35 (s, 3H, -CH₃).[\[2\]](#)
- ^{13}C NMR (CDCl_3 , 125 MHz): δ (ppm) 109.5 (-C(CH₃)₂-), 76.5 (-CH-), 66.5 (-CH₂-O-), 63.0 (-CH₂OH), 26.8 (-CH₃), 25.5 (-CH₃).[\[2\]](#)
- IR (neat): ν (cm⁻¹) 3400 (br, O-H), 2980, 2930 (C-H), 1215, 1160, 1050 (C-O).[\[11\]](#)
- Mass Spectrometry (EI): m/z (%) 117 (M-CH₃)⁺, 101, 73, 59, 43.[\[12\]](#)

Visualizations



[Click to download full resolution via product page](#)

Caption: Synthesis of **Solketal** from Glycerol and Acetone.



[Click to download full resolution via product page](#)

Caption: Workflow for Determining the Enantiomeric Excess of **Solketal**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Solketal | C₆H₁₂O₃ | CID 7528 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. rsc.org [rsc.org]
- 3. grokipedia.com [grokipedia.com]
- 4. Page loading... [wap.guidechem.com]
- 5. preprints.org [preprints.org]
- 6. encyclopedia.pub [encyclopedia.pub]
- 7. pp.bme.hu [pp.bme.hu]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. A simple polarimetry technique for predicting the absolute configuration of the preferred enantiomer in chiral host-guest inclusion complexes [scielo.org.za]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. researchgate.net [researchgate.net]
- 12. rsc.org [rsc.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Structure and Stereochemistry of Solketal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b138546#solketal-structure-and-stereochemistry]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com